

Essential Safety and Handling Protocols for Magnafloc LT25

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Compound of Interest

Compound Name: LT25

Cat. No.: B15603948

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This document provides immediate safety, handling, and disposal information for Magnafloc **LT25**, a high molecular weight polyacrylamide-based flocculant. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Product Identification and Properties

Magnafloc **LT25** is a co-polymer of acrylamide and sodium acrylate, supplied as a free-flowing white powder.^{[1][2]} It is primarily used as a coagulant aid in water clarification and filtration.^{[1][2]}

Physical and Chemical Properties

Property	Value
Physical State	Off-White Powder[3]
Odor	Odorless[3]
Bulk Density	Approx. 0.7 g/cm ³ [1]
pH of 1% solution	Approx. 7.3[1]
Free Acrylamide	Less than 0.020%[1]
Molecular Weight	Very High[1]
Ionicity	Medium Anionic[1]
Solubility	Soluble in water, forms a viscous solution[3]

Hazard Identification and Personal Protective Equipment (PPE)

While not classified as hazardous according to EU directives, Magnafloc **LT25** can cause slight skin and eye irritation with prolonged exposure.[3] A key hazard is that it becomes very slippery when wet.[3][4] Additionally, as with many organic powders, flammable dust clouds may form in the air.[3]

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye Protection	Goggles	To protect against dust particles and potential eye irritation.[3]
Hand Protection	PVC, rubber, or other plastic material gloves	To prevent skin contact and potential irritation.[3]
Respiratory Protection	Half or full face mask with a particle filter (type P2)	Required when handling large quantities or if dust is generated.[3]
Body Protection	Lightweight protective clothing	To minimize skin contact with the powder.[3]

Handling and Storage Procedures

Handling:

- Avoid the formation of dust.[3][4]
- Use with local exhaust ventilation.[4]
- Keep away from ignition sources as dust can form explosive mixtures in the air.[4]
- Handle in accordance with good industrial hygiene and safety practices.[4]
- Be aware that spills become very slippery when wet.[3][4]

Storage:

- Store in the original, sealed packaging.
- Keep in a dry place with temperatures between 5 and 25 °C.[1]
- The product has a shelf life of at least 24 months under these conditions.[1]

Emergency and First Aid Measures

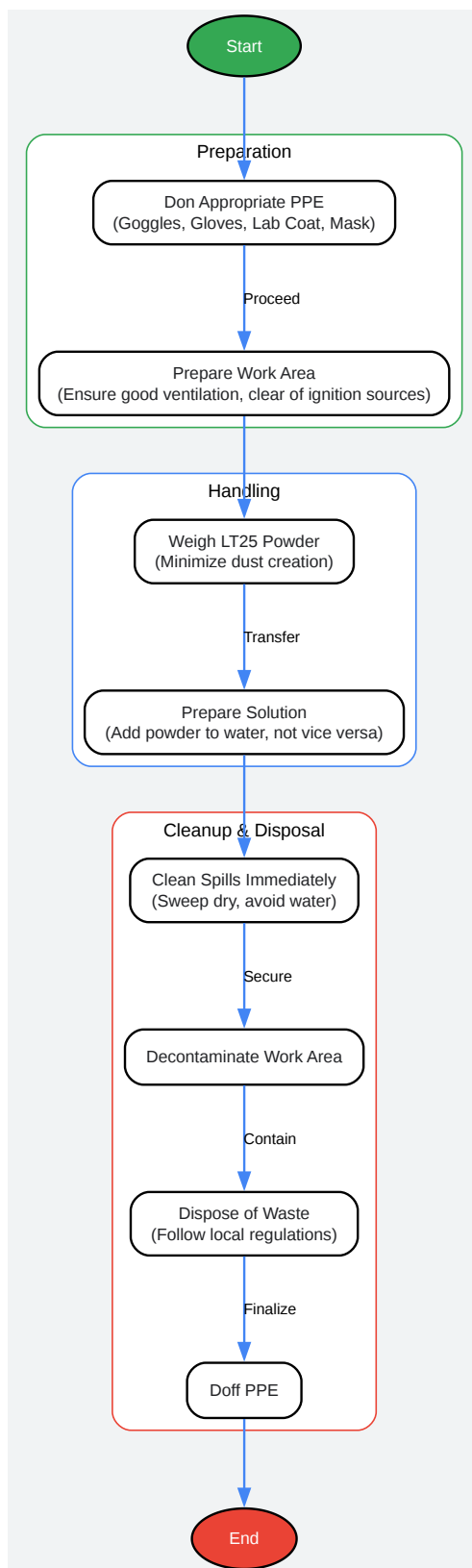
Situation	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[3][4]
Skin Contact	Wash the affected area thoroughly with soap and water.[4] If irritation develops, seek medical attention.[4]
Inhalation	If dust is inhaled, move to fresh air.[4] If the individual feels unwell, seek medical advice.[3]
Ingestion	Rinse the mouth and then drink plenty of water. Do not induce vomiting. Seek immediate medical attention.[4]
Spills	Sweep up the powder and place it into suitable containers for disposal, avoiding dust formation. [3] Do not flush into surface water or sewer systems.[3] Be aware that the area will be very slippery if it becomes wet.[3][4]

Disposal Plan

Dispose of the material and its container in accordance with local, regional, and national regulations. Do not allow the product to enter drains or watercourses.[3]

Operational Workflow

The following diagram outlines the standard operating procedure for handling Magnafloc **LT25** in a laboratory setting.



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Caption: Workflow for safe handling of Magnafloc **LT25**.

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